

# Uzarigenin Digitaloside: A Technical Guide to its Physicochemical Properties and Biological Activity

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## Compound of Interest

Compound Name: Uzarigenin digitaloside

Cat. No.: B12435825

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## Abstract

**Uzarigenin digitaloside** is a cardenolide glycoside, a class of naturally occurring steroids known for their potent biological activities. This technical guide provides a comprehensive overview of the physicochemical properties of **Uzarigenin digitaloside**, detailed experimental protocols for its study, and an exploration of its primary mechanism of action. The information presented herein is intended to serve as a valuable resource for researchers in the fields of pharmacology, medicinal chemistry, and drug development.

## Physicochemical Properties

**Uzarigenin digitaloside** possesses a complex steroidal structure with a glycosidic linkage. The following table summarizes its key physicochemical properties based on available data. It is important to note that while computational data is readily available, experimental values for properties such as melting point and solubility are not extensively reported in the literature.

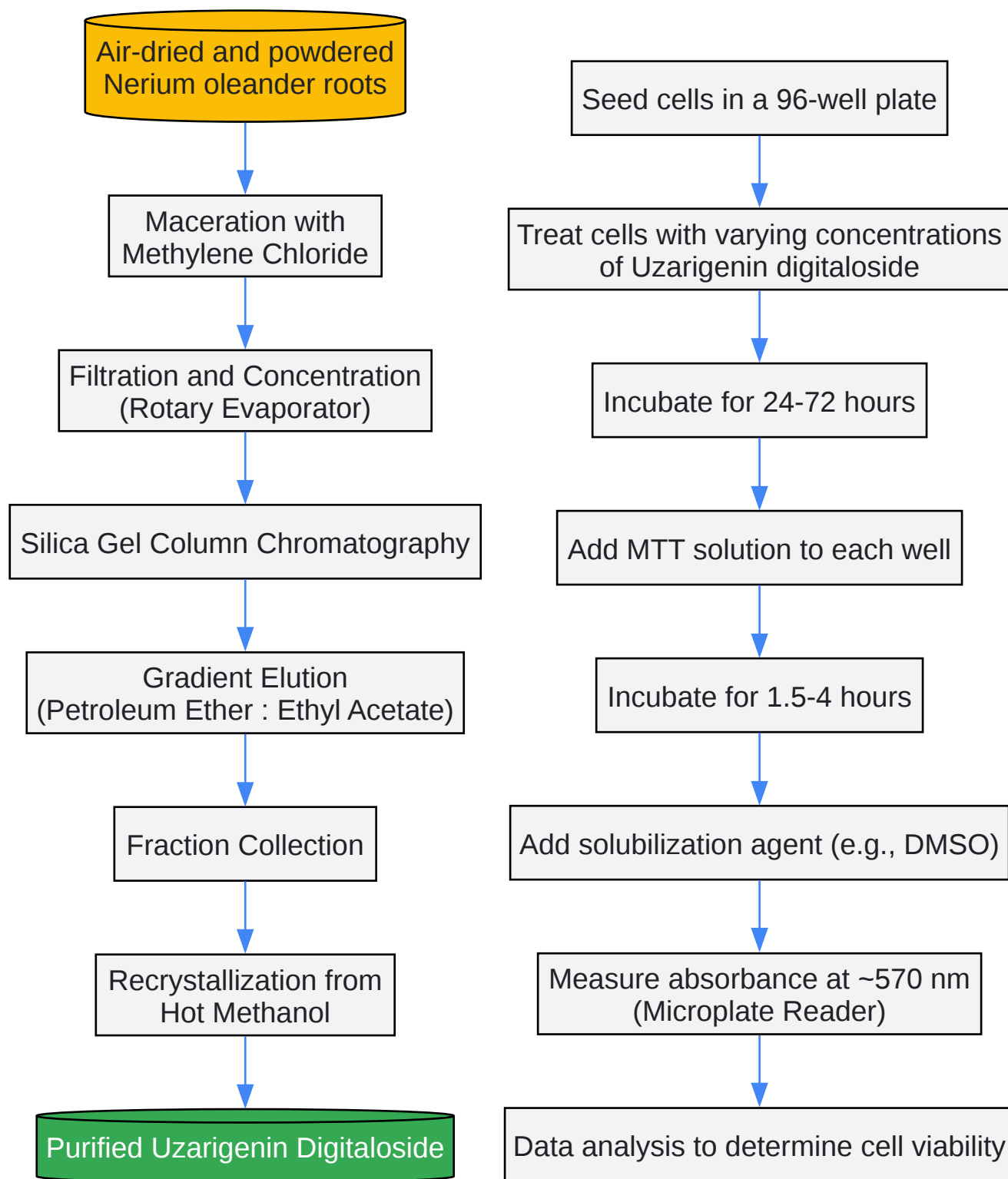
Property	Value	Source
Molecular Formula	C <sub>30</sub> H <sub>46</sub> O <sub>8</sub>	PubChem[1]
Molecular Weight	534.7 g/mol	PubChem[1]
IUPAC Name	3-[3-(3,5-dihydroxy-4-methoxy-6-methyloxan-2-yl)oxy-14-hydroxy-10,13-dimethyl-1,2,3,4,5,6,7,8,9,11,12,15,16,17-tetradecahydrocyclopenta[a]phenanthren-17-yl]-2H-furan-5-one	PubChem[1]
CAS Number	61217-80-9	ChemicalBook[2]
Topological Polar Surface Area	115 Å <sup>2</sup>	PubChem[1]
XLogP3	2.1	PubChem[1]
Hydrogen Bond Donor Count	3	PubChem[1]
Hydrogen Bond Acceptor Count	8	PubChem[1]
Rotatable Bond Count	4	PubChem[1]

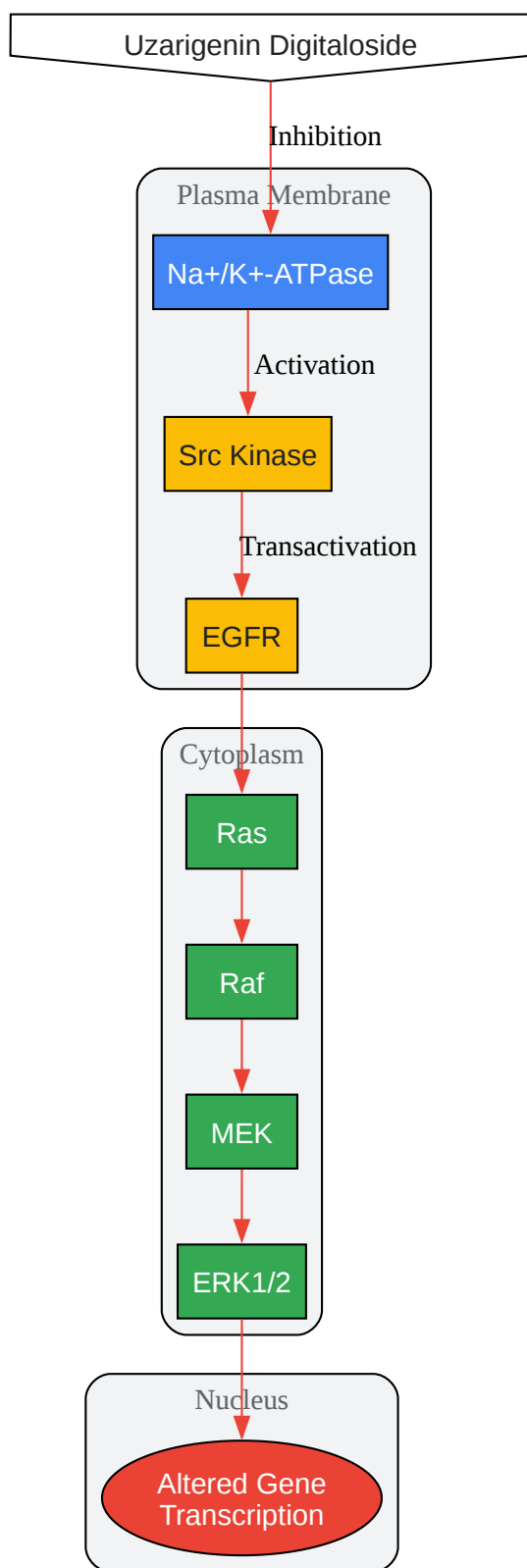
## Experimental Protocols

### Isolation and Purification

**Uzarigenin digitaloside** can be isolated from various plant sources, most notably from the roots of Nerium oleander. The following protocol is a general method adapted from the isolation of uzarigenin and can serve as a starting point for the purification of its digitaloside derivative.

Workflow for Isolation of Cardenolides from Nerium oleander





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## References

- 1. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Uzarigenin digitaloside | 61217-80-9 [chemicalbook.com]
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